

# Evaluating the performance of SHELLSOL against other hydrocarbon solvents.

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## Compound of Interest

Compound Name: SHELLSOL

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## A Comparative Performance Analysis of SHELLSOL Hydrocarbon Solvents

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **SHELLSOL** hydrocarbon solvents against other alternatives in the market, focusing on key performance indicators relevant to research, scientific, and pharmaceutical applications. The information presented is supported by publicly available data sheets and standardized experimental protocols to ensure accuracy and reproducibility.

## Executive Summary

**SHELLSOL**, a prominent brand of hydrocarbon solvents, offers a range of products tailored for various industrial and research applications. This guide will focus on the performance characteristics of **SHELLSOL** T, a synthetic isoparaffinic hydrocarbon solvent, and compare it with other similar solvents. The evaluation will cover key physical and chemical properties that are critical for applications in drug development, such as extraction, purification, and as a reaction medium.

The selection of an appropriate solvent is a critical step in many pharmaceutical and research processes.<sup>[1]</sup> Factors such as purity, solvency, evaporation rate, and safety are paramount to ensure the efficacy, safety, and regulatory compliance of the final product.<sup>[1]</sup> This guide aims to

provide the necessary data to make an informed decision when selecting a hydrocarbon solvent for your specific needs.

## Performance Data: SHELLSOL T vs. Alternatives

The following tables summarize the key physical properties of **SHELLSOL T** and comparable hydrocarbon solvents from other manufacturers. The data is compiled from publicly available product datasheets.

Table 1: Physical Properties of Aliphatic Hydrocarbon Solvents

Property	SHELLSOL T	ExxonMobil Isopar G	Total Solane 200-260 (Typical Values)	Test Method
Density @ 15°C ( kg/L )	0.761	0.744 - 0.755[2]	0.780 - 0.810	ASTM D4052[3] [4][5][6]
Boiling Range (°C)	189 - 215	153 - 180[2]	190 - 260	ASTM D86[7][8] [9][10][11]
Flash Point (°C)	61	40[2]	>61	ASTM D93[12] [13][14][15][16]
Kinematic Viscosity @ 25°C (mm <sup>2</sup> /s)	1.9	~1.5 (Calculated)	2.0 - 4.0	ASTM D445[17] [18][19][20][21]
Aromatic Content (mg/kg)	100	<100	<20	ASTM D1319[22] [23][24][25][26]
Relative Evaporation Rate (n-BuAc=1)	0.08	~0.1	<0.1	ASTM D3539[21] [27][28][29]

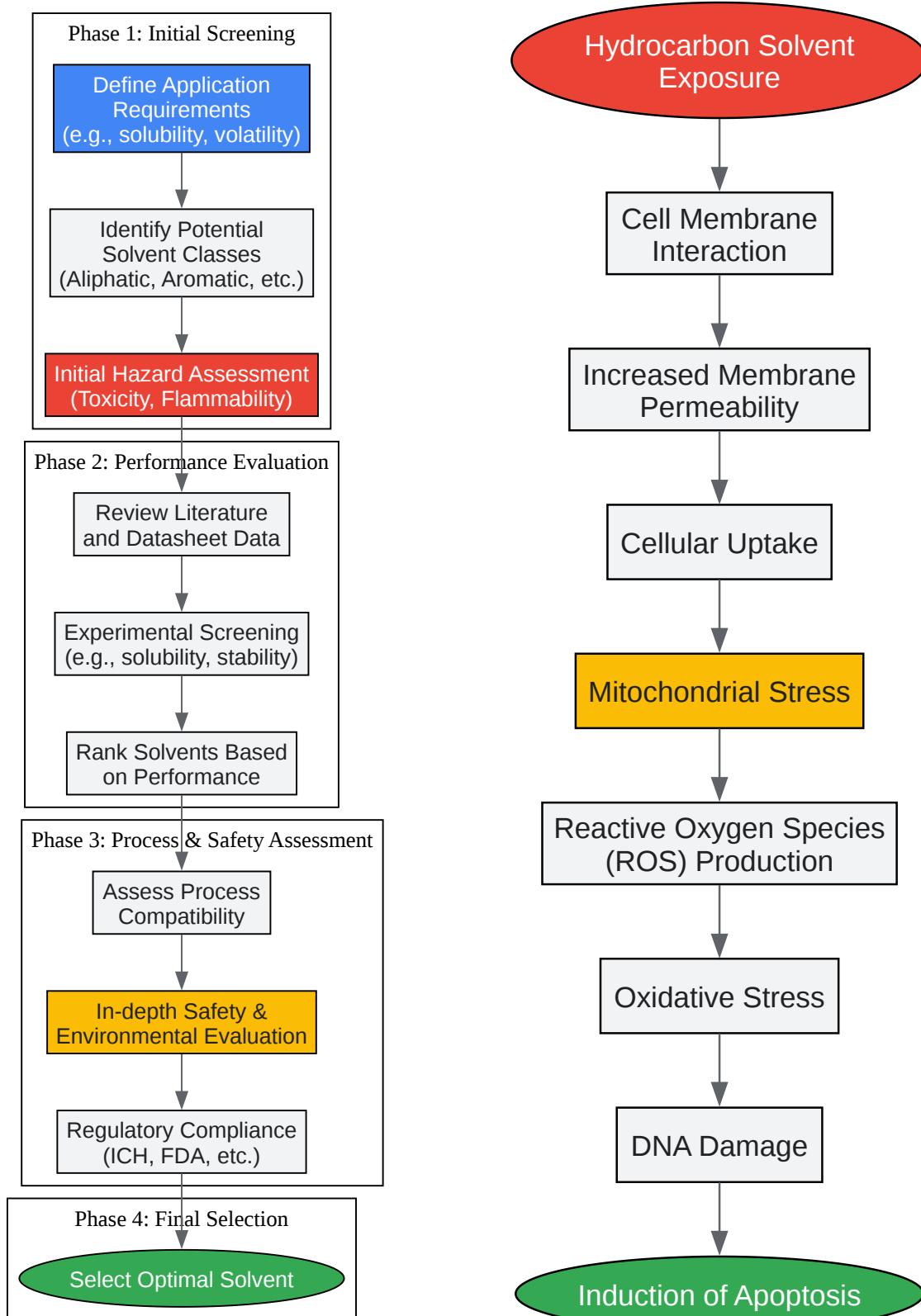
Note: Data for Total Solane 200-260 is based on typical values for their broader Solane range as a specific datasheet was not available.

## Experimental Protocols

The following are summaries of the standard test methods used to determine the physical properties listed in the comparison table.

1. Density (ASTM D4052): This method covers the determination of density, relative density, and API gravity of petroleum distillates and viscous oils. A small volume of the liquid sample is introduced into an oscillating U-tube, and the change in the oscillating frequency is used to determine the density.[\[3\]](#)[\[30\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
2. Distillation/Boiling Range (ASTM D86): This test method determines the boiling range characteristics of petroleum products. A sample is distilled under atmospheric pressure, and the temperatures at which various percentages of the sample evaporate are recorded.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
3. Flash Point (ASTM D93): This test method determines the flash point of petroleum products in a closed cup tester. The sample is heated at a controlled rate, and an ignition source is periodically applied to the vapor space until a flash is observed.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
4. Kinematic Viscosity (ASTM D445): This method specifies a procedure for determining the kinematic viscosity of liquid petroleum products by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)
5. Aromatic Content (ASTM D1319): This test method covers the determination of hydrocarbon types (aromatics, olefins, and saturates) in liquid petroleum products by fluorescent indicator adsorption. The sample is introduced into a glass adsorption column packed with silica gel containing a fluorescent dye.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)
6. Evaporation Rate (ASTM D3539): This test method determines the rate of evaporation of volatile liquids using a Shell thin-film evaporometer. A known volume of the solvent is spread on a filter paper, and the time required for a certain percentage of the solvent to evaporate is measured.[\[21\]](#)[\[31\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

## Mandatory Visualizations

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## References

- 1. Choosing the Right Solvent for Drug Manufacturing [purosolv.com]
- 2. exxonmobilchemical.com [exxonmobilchemical.com]
- 3. ASTM D4052 | Anton Paar Wiki [wiki.anton-paar.com]
- 4. ASTM D4052 | ASTM Vapor Pressure of Petroleum Products [ayalytical.com]
- 5. store.astm.org [store.astm.org]
- 6. standards.iteh.ai [standards.iteh.ai]
- 7. nazhco.com [nazhco.com]
- 8. standards.iteh.ai [standards.iteh.ai]
- 9. scribd.com [scribd.com]
- 10. ASTM D86 Method of Petroleum Distillation | Ayalytical [ayalytical.com]
- 11. data.ntsb.gov [data.ntsb.gov]
- 12. precisionlubrication.com [precisionlubrication.com]
- 13. delltech.com [delltech.com]
- 14. store.astm.org [store.astm.org]
- 15. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]
- 16. ASTM D93 Flash Point Testing | Pentyl Labs [pentyllabs.com]
- 17. ASTM D445 - eralytics [eralytics.com]
- 18. tamson-instruments.com [tamson-instruments.com]
- 19. ASTM D445 | Anton Paar Wiki [wiki.anton-paar.com]
- 20. store.astm.org [store.astm.org]
- 21. standards.iteh.ai [standards.iteh.ai]

- 22. ASTM D1319 (FIA Analysis – Aromatics, Olefins & Saturates in Gas or Jet) – SPL [spillabs.com]
- 23. ASTM D1319 - eralytics [eralytics.com]
- 24. store.astm.org [store.astm.org]
- 25. store.astm.org [store.astm.org]
- 26. amspecgroup.com [amspecgroup.com]
- 27. kelid1.ir [kelid1.ir]
- 28. standards.iteh.ai [standards.iteh.ai]
- 29. store.astm.org [store.astm.org]
- 30. Standard Test Method for Density, Relative Density, and API Gravity of Petroleum Liquids - The ANSI Blog [blog.ansi.org]
- 31. polywater.com [polywater.com]
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